

Core Molecular Identity and Structural Framework

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Opal Blue SS*

CAS No.: *2152-64-9*

Cat. No.: *B1197965*

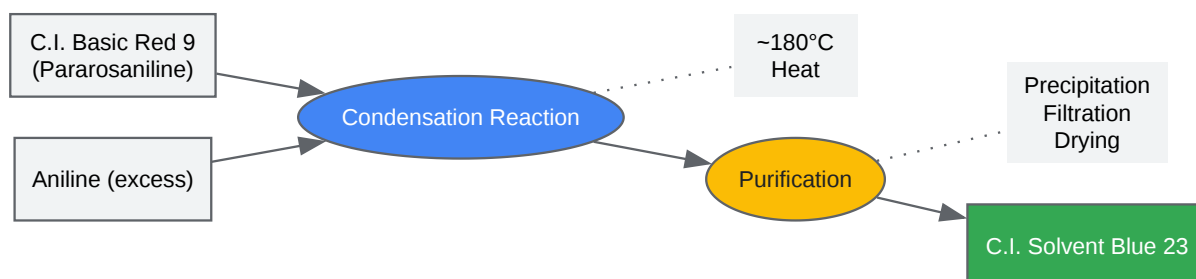
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Solvent Blue 23 is identified by the Colour Index (C.I.) number 42760.[1] It is chemically classified as a triarylmethane dye, a family of compounds renowned for their intense and brilliant colors.[2] The core structure consists of a central carbon atom bonded to three aromatic rings. The intense color arises from a delocalized cationic charge across this extensive π -electron system, which forms a powerful chromophore.

The molecular identity of Solvent Blue 23 is defined by several key identifiers, summarized in the table below.

Identifier	Value	Source
C.I. Name	Solvent Blue 23	[2]
C.I. Number	42760	[1]
CAS Number	2152-64-9	[1][2][3]
Molecular Formula	C ₃₇ H ₂₉ N ₃ ·HCl	[1][3]
Molecular Weight	552.11 g/mol	[1][2][3]
Chemical Class	Triarylmethane	[2]
Common Synonyms	Opal Blue SS, Neptune Blue Base 652	[1]

The structure is formally named 4-[(4-anilinophenyl)-(4-phenyliminocyclohexa-2,5-dien-1-ylidene)methyl]-N-phenylaniline hydrochloride.[1] This complex name describes a central methane carbon connected to two N-phenylaniline groups and a third phenylimino-cyclohexadienyl ring, which is characteristic of the quinoid structure present in the colored form of triarylmethane dyes. The molecule is achiral.[3]



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Caption: General synthesis workflow for Solvent Blue 23.

Structure-Property Relationships

The utility of Solvent Blue 23 is intrinsically linked to its molecular structure.

- **Color:** As discussed, the triarylmethane cation is the chromophore responsible for its intense blue color. The delocalization of the positive charge across the three rings and the electron-donating aniline substituents creates a system that absorbs low-energy light in the visible spectrum.
- **Solubility:** The molecule is large and predominantly nonpolar due to the numerous phenyl rings. This explains its insolubility in water and its slight solubility in less polar organic solvents like ethanol. [2] This property is fundamental to its classification and use as a "solvent" dye, intended for coloring non-aqueous media like plastics, inks, and hydrocarbon-based products. [4][5]
- **Chemical Reactivity:** In concentrated sulfuric acid, the molecule is protonated, which alters the electronic structure of the chromophore, causing a color change to brownish-yellow. [2] Dilution with water reverses this process, regenerating the blue cationic form which then precipitates out of the aqueous solution. [2]

Conclusion

The molecular structure of C.I. Solvent Blue 23 is a classic example of triarylmethane dye chemistry. Its identity is confirmed through a combination of its unique CAS number, molecular formula, and structural class. Its functional properties, particularly its vibrant blue color and solubility profile, are dictated by its extensive π -conjugated cationic system and the presence of multiple aromatic rings. A multi-technique spectroscopic approach (UV-Vis, FT-IR, NMR) is essential for its complete characterization, providing a detailed fingerprint that validates its structure and purity for advanced scientific and industrial applications.

References

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